

5-(Benzyloxy)nicotinic Acid: Definitive Disposal & Safety Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-(Benzyloxy)nicotinic acid

CAS No.: 263270-34-4

Cat. No.: B3050489

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Executive Summary: Immediate Action Directives

For the researcher requiring immediate guidance, this section outlines the non-negotiable "Do's and Don'ts" for handling **5-(Benzyloxy)nicotinic acid** waste.

Category	Directive
Primary Disposal Method	High-Temperature Incineration. Do not landfill.
Drain Disposal	STRICTLY PROHIBITED. Do not flush down laboratory sinks, regardless of dilution.[1]
Waste Stream	Segregate as Solid Organic Waste (if powder) or Non-Halogenated Organic Solvent Waste (if dissolved in DMSO/Methanol).
Compatibility	INCOMPATIBLE with strong oxidizers (e.g., Nitric Acid, Perchlorates) and Strong Bases.[1]
RCRA Status	Not P- or U-listed. Classify as Non-Regulated Chemical Waste unless mixed with listed solvents, but treat as Hazardous for internal safety.[1]

Chemical Identity & Hazard Profile[2][3][4][5][6][7]

Understanding the physicochemical properties is the foundation of a safe disposal plan. The lipophilic benzyloxy group attached to the pyridine ring increases this compound's persistence compared to simple nicotinic acid.

Physicochemical Properties Table[2]

Property	Data	Relevance to Disposal
Chemical Name	5-(Benzyloxy)nicotinic acid	Identifier for manifests.
CAS Number	263270-34-4	Required for waste labeling.
Molecular Formula	C ₁₃ H ₁₁ NO ₃	Nitrogen content requires incineration with scrubber (NOx control).
Physical State	Solid (White to off-white powder)	Dust generation hazard during transfer.
Acidity (pKa)	~3.5 - 4.8 (COOH group)	Can react exothermically with bases.
Solubility	Low in water; Soluble in DMSO, MeOH	dictates liquid waste segregation.[1]

GHS Hazard Classification[3][6][8][9]

- Signal Word: Warning
- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[5][6][2][7][3][8][4]
- H335: May cause respiratory irritation.[3]

Regulatory Classification (RCRA Logic)

As a Senior Application Scientist, I must clarify the regulatory status. Many researchers assume all lab chemicals are "Hazardous Waste" by law, but the distinction matters for your facility's generator status.[1]

- Listed Waste Check: **5-(Benzyloxy)nicotinic acid** is not found on the EPA's P-list (Acutely Hazardous) or U-list (Toxic).
- Characteristic Waste Check:

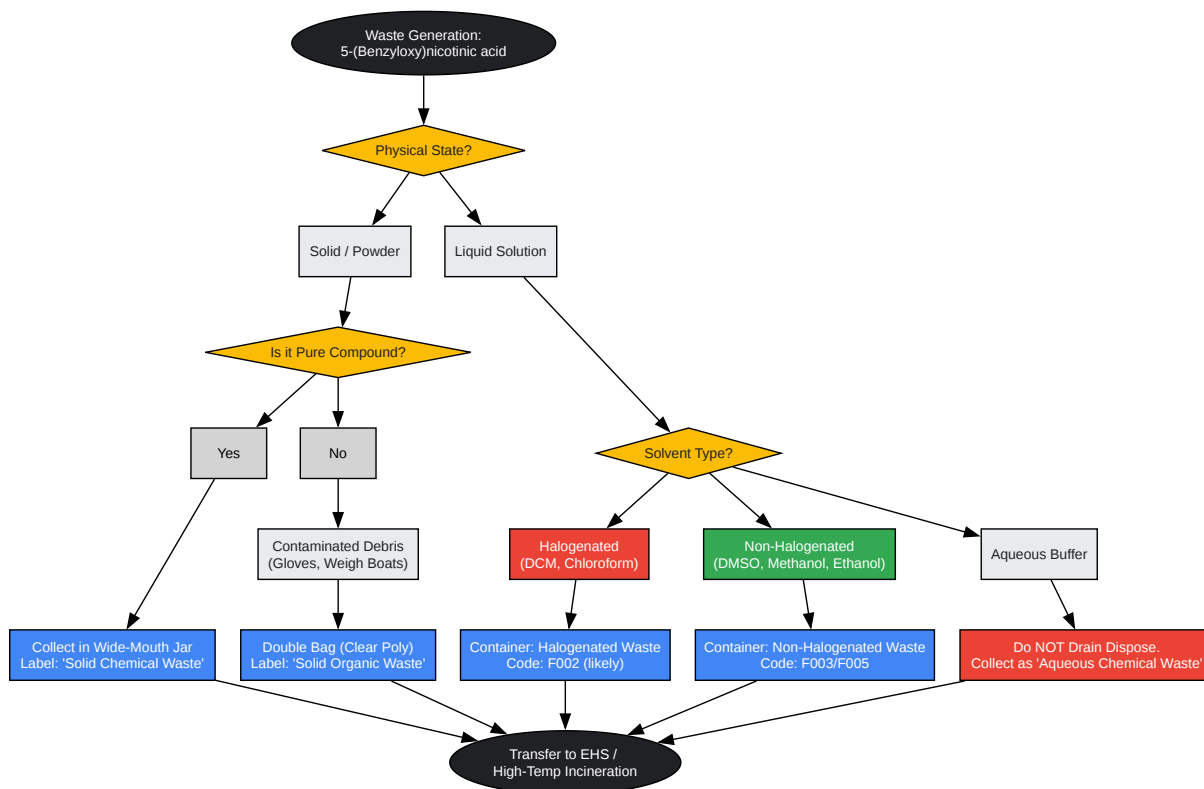
- Ignitability (D001): No (Solid).
- Corrosivity (D002): Only if in aqueous solution with pH
2.
- Reactivity (D003): Stable.[5][3]
- Toxicity (D004-D043): Does not contain heavy metals or specific regulated organics like pyridine (pure) above regulatory levels.

Conclusion: While technically "Non-Regulated" by RCRA in its pure solid form, Best Laboratory Practice (BLP) mandates managing it as Hazardous Chemical Waste due to its pharmacological activity and potential for environmental toxicity.

Disposal Workflows

The following diagrams and protocols detail the operational steps for disposal.

Disposal Decision Tree (Visualization)



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Figure 1: Decision logic for segregating **5-(Benzyloxy)nicotinic acid** waste streams based on physical state and solvent matrix.

Detailed Protocols

Protocol A: Solid Waste (Pure Compound)

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar. Avoid narrow-neck bottles to prevent dust generation during transfer.
- Transfer:
 - Wear Nitrile gloves, safety glasses, and a lab coat.[\[1\]](#)
 - If handling >10g, use a powder hood or local exhaust ventilation.[\[1\]](#)
 - Transfer the solid gently to avoiding lofting dust.[\[9\]](#)
- Labeling:
 - Chemical Name: "**5-(Benzyloxy)nicotinic acid**" (Do not use abbreviations like "5-BNA").
 - Hazards: Check "Irritant".[\[3\]](#)[\[10\]](#)

Protocol B: Liquid Waste (Stock Solutions)

Researchers often dissolve this compound in DMSO or Methanol for biological assays.

- Segregation:
 - DMSO/Methanol/Ethanol solutions: Dispose of in the Non-Halogenated Organic waste stream.
 - DCM/Chloroform solutions: Dispose of in the Halogenated Organic waste stream.
- Compatibility Check: Ensure the waste container does NOT contain strong oxidizers (e.g., Nitric Acid waste). The pyridine ring is stable, but organic acids can react violently with oxidizing acids.[\[1\]](#)

Safety & Compatibility (The "Why")

Trust in a safety protocol comes from understanding the causality of the hazards.

Chemical Incompatibility Matrix

Chemical Class	Compatibility	Mechanism of Hazard
Strong Oxidizers (Nitric Acid, Peroxides)	INCOMPATIBLE	Potential for violent oxidation of the benzyloxy group; fire/explosion risk.
Strong Bases (NaOH, KOH)	Caution	Exothermic acid-base neutralization.[1] While not explosive, rapid mixing can cause boiling/splashing.[1]
Reducing Agents	Generally Compatible	No immediate violent reaction expected under ambient conditions.

Emergency Response (Spills)

- Isolation: Mark the area. If dust is airborne, evacuate the lab for 15 minutes to allow settling. [1]
- PPE: Double nitrile gloves, N95 respirator (if powder is loose), goggles.[1]
- Cleanup:
 - Solid: Do not dry sweep. Cover with wet paper towels (dampened with water) to suppress dust, then scoop into a waste bag.[1]
 - Liquid: Absorb with vermiculite or chem-pads.
- Decontamination: Wipe surface with 10% ethanol followed by soap and water.

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